

An In-depth Technical Guide to the Health and Safety of Allyl Methacrylate

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the health and safety considerations for the handling, storage, and disposal of **allyl methacrylate** (AMA). It is intended to serve as a technical resource for laboratory personnel and professionals in scientific research and development.

Physicochemical and Hazard Identification

Allyl methacrylate (CAS No. 96-05-9) is a colorless, pungent liquid utilized as a cross-linking agent, co-monomer, and chemical intermediate in the synthesis of polymers.[1][2] Its dual allylic and methacrylic functionalities allow it to improve properties such as hardness, heat resistance, and adhesion in resins.[1][3] However, it is also a hazardous and flammable substance that presents significant health and environmental risks if not handled properly.[1][4]

Physicochemical Properties

A summary of the key physicochemical properties of allyl methacrylate is presented below.



Property	Value	Reference(s)
Molecular Formula	C7H10O2	[4][5]
Molecular Weight	126.15 g/mol	[2][5]
Appearance	Clear, colorless liquid	[6][7][8]
Odor	Pungent, characteristic	[4][9]
Boiling Point	141-150 °C	[5][6]
Melting Point	-75 °C to -65 °C	[6][7]
Flash Point	33.9 °C - 37.8 °C (Closed Cup)	[5][9][10]
Density	0.93 - 0.94 g/cm3 at 20-25 °C	[5][7][9]
Vapor Pressure	7.7 hPa (5.77 mmHg) at 25 °C	[6]
Water Solubility	2200 mg/L	[6]
log Kow (Octanol-Water Partition)	2.15	[6]

Toxicological Data and Health Hazards

Allyl methacrylate is classified as acutely toxic via oral, dermal, and inhalation routes.[11][12] It is a skin and eye irritant and poses a risk of developmental toxicity.[6][11]

Acute and Chronic Toxicity

The primary health hazards are associated with its high acute toxicity. It is fatal if inhaled, toxic in contact with skin, and harmful if swallowed.[10][11][12] Repeated exposure can lead to significant health hazards through skin absorption.[11]



Endpoint	Species	Route	Value	Reference(s)
LD50	Rat	Oral	470 mg/kg	[6]
LD ₅₀	Rabbit	Dermal	210 - 467 mg/kg	[6][13]
LC50 (4-hour)	Rat	Inhalation (vapor)	1.47 - 1.56 mg/L (310 ppm)	[6]
Skin Irritation	Rabbit	Dermal	Causes skin irritation	[6][11]
Eye Irritation	Rabbit	Ocular	Causes serious eye irritation	[6][11]
Skin Sensitization	Guinea Pig	Dermal	Not a sensitizer (OECD TG 406)	[6][14]
Developmental Toxicity NOAEL	Rat	Inhalation	50 ppm (0.262 mg/L/day)	[6][15]

Note: While a guinea pig study found **allyl methacrylate** not to be a sensitizer, most methacrylate esters are considered to have the potential to cause skin sensitization (contact allergic dermatitis) in humans.[14][16][17]

Environmental Hazards

Allyl methacrylate is classified as very toxic to aquatic life, with potential for long-lasting effects.[11][12][18] It should not be released into the environment, and spills must be contained to prevent entry into drains and public waters.[11][18]



Endpoint	Species	Duration	Value	Reference(s)
LC50	Pimephales promelas (fathead minnow)	96 hours	0.90 - 1.1 mg/L	[11][18]
EC50	Daphnia magna (Water flea)	48 hours	2.4 mg/L	[18]
Biodegradability	Aerobic	28 days	67.3% (Readily biodegradable)	[18]

Fire and Explosion Hazard Data

Allyl methacrylate is a flammable liquid and vapor.[11] Its vapors are heavier than air and can form explosive mixtures with air, which may travel to an ignition source and flash back.[10][19]

Hazard Parameter	Value / Comment	Reference(s)
Flash Point	33.9 °C - 37.8 °C	[5][9][10]
Explosion Hazard	May form flammable/explosive vapor-air mixture.	[10][11]
Hazardous Combustion Products	Carbon monoxide (CO), Carbon dioxide (CO ₂)	[10]
Suitable Extinguishing Media	Water spray, alcohol-resistant foam, dry chemical, carbon dioxide.	[11][18]
Firefighting Instructions	Wear self-contained breathing apparatus (SCBA). Use water spray to cool exposed containers.	[11][18]

Experimental Protocols



Protocol for Skin Sensitization Assessment (OECD TG 406)

The skin sensitization potential of **allyl methacrylate** was evaluated using a method consistent with the OECD Test Guideline 406, the Guinea Pig Maximization Test (GPMT).[6][14]

Induction Phase:

- Day 0: Three pairs of intradermal injections are administered to the shoulder region of the test animals (Hartley albino guinea pigs). These include the test substance in an appropriate vehicle, Freund's Complete Adjuvant (FCA), and the test substance emulsified in FCA.
- Day 7: The injection site is pre-treated with sodium lauryl sulfate. A filter paper patch saturated with the test substance is applied to the site and secured with an occlusive dressing for 48 hours.

· Challenge Phase:

 Day 21: A patch containing a non-irritating concentration of the test substance is applied to a naive site on the flank of both test and control animals for 24 hours.

Observation and Scoring:

- The challenge sites are observed for erythema and edema at 24 and 48 hours after patch removal.
- The incidence and severity of the skin reactions in the test group are compared to the
 control group to determine if sensitization has occurred. In the cited study, allyl
 methacrylate was not found to be a sensitizer under these conditions.[14]

Protocol for Developmental Toxicity Study (OECD TG 414)

Developmental toxicity via inhalation was assessed in a study consistent with OECD Test Guideline 414.[6][15]

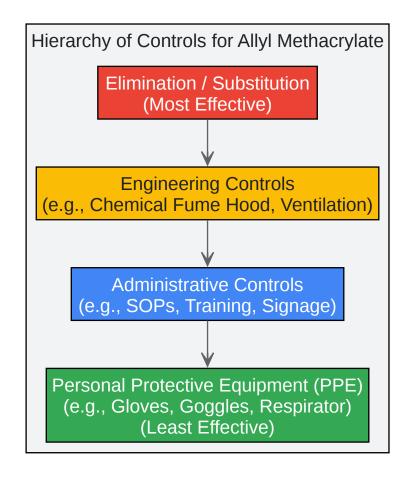


- Animal Model: Pregnant Sprague-Dawley rats are used.
- Exposure Period: Animals are exposed via whole-body inhalation for 6 hours per day during gestation days 6 through 20.
- Dose Groups: Multiple concentration groups (e.g., 0, 12, 25, 50, and 100 ppm) are used to establish a dose-response relationship.[15]
- Maternal Assessment: Maternal body weight, food consumption, and clinical signs of toxicity are monitored throughout the study.
- Fetal Assessment: On gestation day 21, dams are euthanized, and the uterus is examined. The number of implantations, resorptions, and live/dead fetuses are recorded. Fetuses are weighed and examined for external, visceral, and skeletal malformations and variations.
- Endpoint Analysis: The study on allyl methacrylate found no teratogenic effects but did
 identify a No-Observed-Adverse-Effect Level (NOAEL) for developmental toxicity of 50 ppm,
 based on decreased fetal body weight at higher concentrations.[6][15]

Safe Handling and Storage Hierarchy of Controls

To minimize exposure, a hierarchy of controls must be implemented. This prioritizes the most effective control measures.





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Caption: Logical flow of control measure priority.

Engineering Controls

- Work with allyl methacrylate must be conducted in a well-ventilated area, preferably within
 a certified chemical fume hood.[4][11]
- Use explosion-proof electrical, ventilating, and lighting equipment.[10][11]
- Emergency eye wash fountains and safety showers must be readily available in the immediate vicinity of potential exposure.[11]

Personal Protective Equipment (PPE)

• Hand Protection: Wear chemically resistant gloves such as neoprene or nitrile rubber.[11]



- Eye Protection: Use chemical safety goggles. Contact lenses should not be worn.[11]
- Skin and Body Protection: Wear suitable protective clothing to prevent skin contact.[11]
- Respiratory Protection: If ventilation is inadequate or for emergency situations, use a NIOSH-certified respirator with an organic vapor (black) cartridge.[11]

Storage Conditions

- Store in a cool, dark, dry, and well-ventilated area, away from heat, sparks, and open flames. [7][11][18]
- Keep containers tightly closed and properly sealed.[11][18] Recommended storage temperature is below 25°C.[11]
- Take precautionary measures against static discharge. Ground and bond containers and receiving equipment.[11][18]
- Store away from incompatible materials, particularly oxidizing agents.[11]
- Be aware that the material is sensitive to light and may polymerize if heated or exposed to UV light, especially in the presence of radical initiators.[11]

Emergency ProceduresFirst Aid Measures

Immediate medical attention is required for all routes of exposure.[4][11]

- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. If not breathing, provide artificial respiration. Seek immediate medical attention.[4]
 [11][18]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[4][11]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[11]

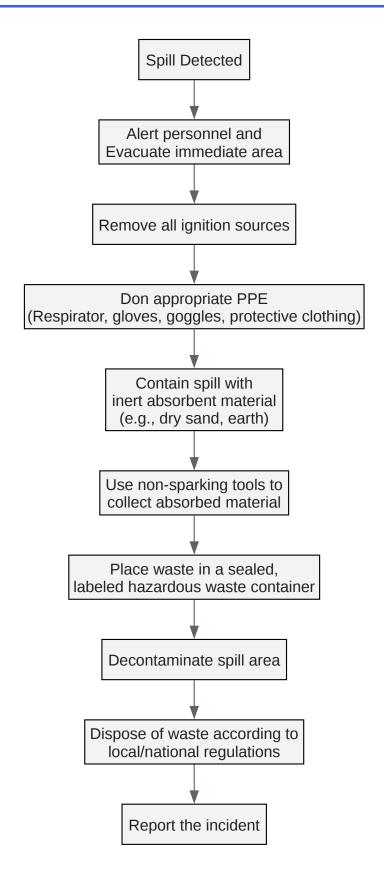


• Ingestion: Do NOT induce vomiting. Rinse mouth. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[11][19]

Accidental Release Measures

A clear workflow should be followed in the event of a spill.





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Caption: Workflow for handling an allyl methacrylate spill.



Disposal Considerations

- Waste material is classified as hazardous and must be disposed of accordingly.[4]
- Offer surplus and non-recyclable solutions to a licensed professional waste disposal company.[18]
- A common method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[18]
- Empty containers retain product residue (liquid and vapor) and can be dangerous. They should be treated as hazardous waste and disposed of through a licensed facility.[4][11]

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